

Solubility of N,N-Dimethylhexadecanamide in different solvents

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethylhexadecanamide*

CAS No.: 3886-91-7

Cat. No.: B1606931

[Get Quote](#)

An In-Depth Technical Guide to the Solubility of **N,N-Dimethylhexadecanamide**

Abstract

N,N-Dimethylhexadecanamide, a long-chain tertiary amide, is a molecule of significant interest in various industrial and research applications, including formulations, cosmetics, and agrochemicals, where its surfactant and emulsifying properties are highly valued.^[1] A critical determinant of its efficacy and applicability is its solubility profile across a spectrum of solvents. This technical guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive analysis of the solubility of **N,N-Dimethylhexadecanamide**. We delve into the foundational physicochemical principles governing its solubility, predict its behavior in different solvent classes, and provide robust, self-validating experimental protocols for its empirical determination. This document is structured to offer not just data, but a deep causal understanding of the solute-solvent interactions at play.

Introduction to N,N-Dimethylhexadecanamide

N,N-Dimethylhexadecanamide is a fatty acid amide derived from hexadecanoic acid (palmitic acid). Its molecular structure is characterized by two key features that dictate its physical and

chemical properties: a long, 16-carbon aliphatic tail and a polar tertiary amide headgroup.

- Chemical Structure:
 - IUPAC Name: **N,N-Dimethylhexadecanamide**
 - Molecular Formula: $C_{18}H_{37}NO$
 - Structure: The molecule consists of a hexadecanoyl group attached to a dimethylamino group.

The long hydrocarbon chain is nonpolar and hydrophobic, while the N,N-dimethylamide group is polar and aprotic. A crucial feature of the tertiary amide group is its inability to act as a hydrogen bond donor due to the absence of a hydrogen atom on the nitrogen. However, the carbonyl oxygen can act as a hydrogen bond acceptor. This structural duality is the primary driver of its solubility behavior.

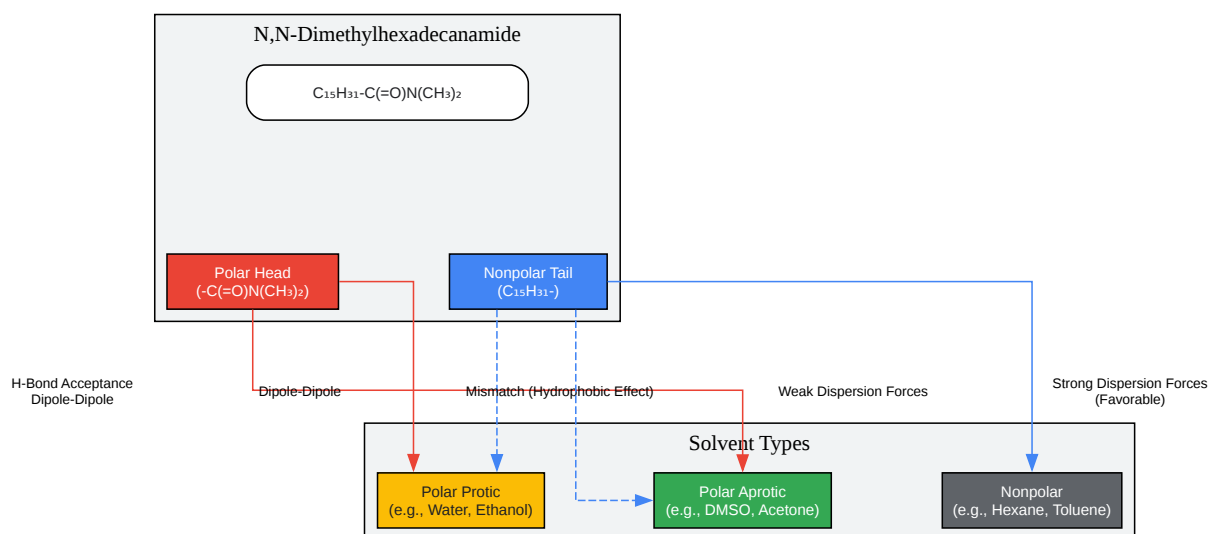
Fundamental Principles of Solubility

The solubility of a compound is governed by the principle of "like dissolves like," which is a qualitative summary of the thermodynamics of mixing. For dissolution to be favorable, the energy released from the formation of new solute-solvent interactions must be comparable to the energy required to overcome existing solute-solute and solvent-solvent interactions.

Key Intermolecular Forces at Play:

- London Dispersion Forces: Weak, transient forces that are the primary interactions for nonpolar molecules. The long C16 alkyl chain of **N,N-Dimethylhexadecanamide** allows for significant surface area contact, leading to substantial cumulative dispersion forces.
- Dipole-Dipole Interactions: Occur between polar molecules. The amide headgroup of **N,N-Dimethylhexadecanamide** possesses a strong dipole moment, enabling these interactions.
- Hydrogen Bonding: The strongest of the non-covalent interactions. As noted, **N,N-Dimethylhexadecanamide** can only act as a hydrogen bond acceptor.^[2]

The solubility of this molecule is therefore a competitive interplay between the hydrophobic interactions of its tail and the polar interactions of its head.



[Click to download full resolution via product page](#)

Caption: Intermolecular forces between **N,N-Dimethylhexadecanamide** and solvent classes.

Predicted Solubility Profile of N,N-Dimethylhexadecanamide

Based on its structure and the principles of intermolecular forces, a predictive solubility profile can be constructed. As the length of the hydrocarbon chain in amides and amines increases, their solubility in polar solvents like water drastically decreases.[3][4]

Polar Protic Solvents (e.g., Water, Methanol, Ethanol)

- Predicted Solubility: Insoluble to Very Sparingly Soluble.

- Causality: While the polar amide head can accept hydrogen bonds from the solvent, the energetic cost of disrupting the strong hydrogen-bonding network of the solvent to accommodate the large, hydrophobic C16 tail is highly unfavorable. This leads to the hydrophobic effect, where the nonpolar tails aggregate, minimizing contact with the polar solvent, resulting in very low solubility.

Polar Aprotic Solvents (e.g., Acetone, Tetrahydrofuran (THF), Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF))

- Predicted Solubility: Sparingly Soluble to Soluble.
- Causality: These solvents cannot donate hydrogen bonds but are polar. The primary interactions will be dipole-dipole between the solvent and the amide headgroup. Solvents with higher polarity and some capacity to interact with the alkyl chain (like THF or DMF) are expected to be more effective. The absence of a strong H-bonding network in the solvent makes it easier to create a cavity for the solute molecule.

Nonpolar Solvents (e.g., Hexane, Heptane, Toluene, Chloroform)

- Predicted Solubility: Soluble to Freely Soluble.
- Causality: In these solvents, the dominant intermolecular forces are London dispersion forces. The large C16 alkyl chain of **N,N-Dimethylhexadecanamide** can participate in extensive and favorable dispersion force interactions with the nonpolar solvent molecules. The polarity mismatch of the small amide headgroup is easily overcome by the overwhelmingly favorable interactions of the long tail.

Data Summary Table

The following table provides a qualitative summary of the predicted solubility. Quantitative data requires experimental validation as described in Section 5.

Solvent Category	Representative Solvents	Predicted Solubility	Primary Interaction Mechanism
Polar Protic	Water, Methanol	Insoluble / Very Sparingly	Hydrophobic effect from the C16 tail dominates.
Ethanol	Very Sparingly Soluble	Slight improvement due to the ethyl group of the solvent.	
Polar Aprotic	Acetone, Acetonitrile	Sparingly Soluble	Dipole-dipole interactions with the amide head.
THF, Ethyl Acetate	Soluble	Moderate polarity matches well with the overall molecule.	
DMSO, DMF	Soluble / Freely Soluble	Strong polar interactions and ability to solvate amides.	
Nonpolar	Hexane, Heptane	Soluble / Freely Soluble	Strong London dispersion forces with the C16 tail.
Toluene, Benzene	Freely Soluble	Dispersion forces and potential pi-stacking with aromatics.	
Dichloromethane, Chloroform	Freely Soluble	Good balance of polarity to solvate the head and tail.	

Factors Influencing Solubility

- **Temperature:** For most solid solutes in liquid solvents, solubility increases with temperature. The additional thermal energy helps overcome the solute-solute lattice energy and disrupt

solvent-solvent interactions. This effect is expected to be significant for **N,N-Dimethylhexadecanamide**, particularly in moderately effective solvents.

- Purity: The presence of impurities in either the solute or the solvent can alter the observed solubility. Impurities can disrupt the crystal lattice of the solute or change the polarity of the solvent, leading to deviations from expected values.

Experimental Determination of Solubility

To move from prediction to empirical data, rigorous experimental protocols are necessary. The following methods provide a framework for both rapid assessment and precise quantification.

Protocol: Qualitative Miscibility/Solubility Assessment

This protocol provides a rapid, visual determination of solubility, which is useful for initial solvent screening.

Materials:

- **N,N-Dimethylhexadecanamide**
- Test solvents
- Small glass vials (e.g., 4 mL) with caps
- Spatula and balance

Procedure:

- Preparation: Add approximately 2 mL of the chosen solvent to a clean, dry glass vial.
- Solute Addition: Weigh and add a small, known amount of **N,N-Dimethylhexadecanamide** (e.g., 10 mg) to the vial.
- Mixing: Cap the vial securely and vortex or shake vigorously for 60 seconds.
- Observation: Allow the vial to stand for at least 5 minutes and observe the contents against a contrasting background.

- Soluble/Miscible: The solid completely dissolves, leaving a clear, single-phase solution.
- Sparingly Soluble: A significant portion of the solid dissolves, but some undissolved particles remain. The solution may appear hazy.
- Insoluble: The solid does not appear to dissolve at all.

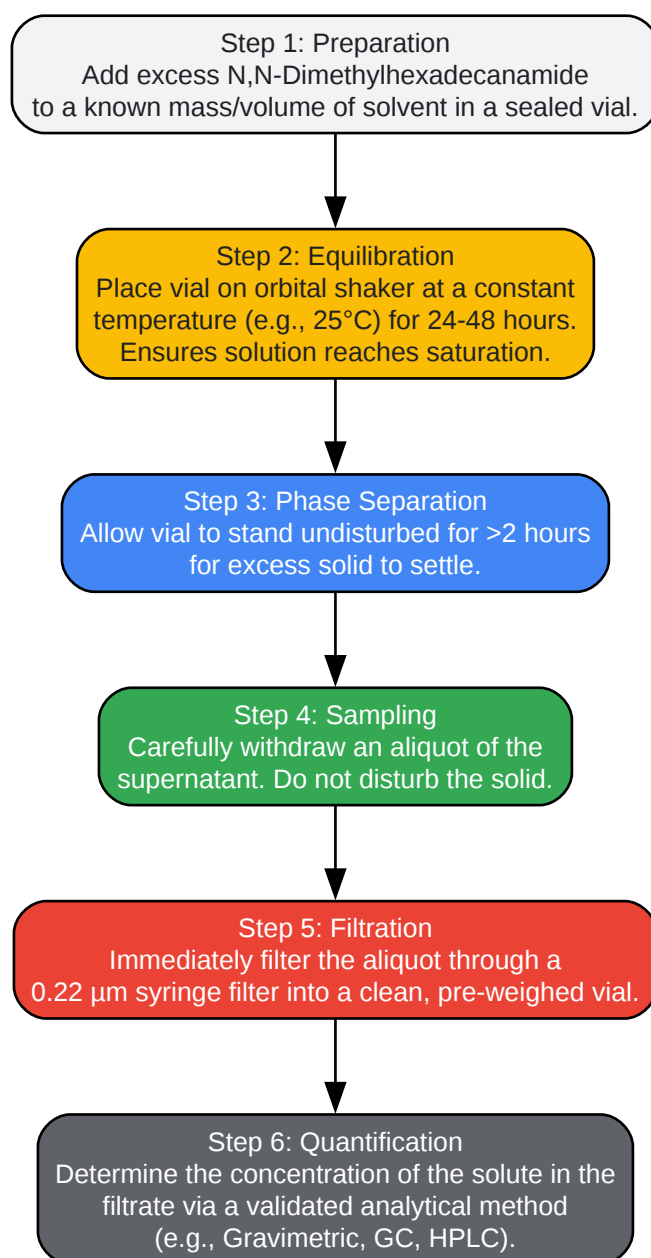
Trustworthiness Check: The protocol is self-validating by direct observation. For borderline cases ("sparingly soluble"), proceeding to the quantitative method is recommended.

Protocol: Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining thermodynamic equilibrium solubility.^[5]

Materials:

- **N,N-Dimethylhexadecanamide**
- Chosen solvent
- Scintillation vials or flasks with airtight caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- Appropriate analytical instrument (e.g., GC-FID, HPLC-UV, or a high-precision balance for gravimetric analysis)



[Click to download full resolution via product page](#)

Caption: Workflow for the quantitative shake-flask solubility determination method.

Procedure:

- Preparation of a Supersaturated Solution: Add an excess amount of **N,N-Dimethylhexadecanamide** to a vial containing a precisely known mass or volume of the solvent. "Excess" means undissolved solid is clearly visible. This ensures the final solution is saturated.

- **Equilibration:** Seal the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient time (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** Remove the vial from the shaker and allow it to stand undisturbed at the same constant temperature for at least 2-4 hours. This allows the excess solid to settle, leaving a clear, saturated supernatant.
- **Sampling and Filtration:** Carefully withdraw a known volume of the supernatant using a pipette. Immediately filter this aliquot through a syringe filter into a clean, tared vial. Filtration is critical to remove any microscopic undissolved particles.
- **Quantification:** Analyze the concentration of **N,N-Dimethylhexadecanamide** in the filtered sample.
 - **Gravimetric Method (for non-volatile solvents):** Weigh the filtered sample. Carefully evaporate the solvent under reduced pressure or in a vacuum oven at a mild temperature until a constant weight of the dried solute is achieved. The solubility can be calculated as grams of solute per 100 g or 100 mL of solvent.
 - **Chromatographic Method (GC/HPLC):** Dilute the filtered sample with a suitable solvent and analyze it using a pre-calibrated Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) method.

Expertise Insight: The choice of equilibration time is critical. For long-chain, waxy solids, 24 hours may be insufficient. It is advisable to take samples at 24, 48, and 72 hours. If the measured solubility values at 48 and 72 hours are statistically identical, equilibrium has been reached. This provides a self-validating check on the protocol's execution.

Conclusion

N,N-Dimethylhexadecanamide exhibits a classic amphiphilic solubility profile, dominated by its long, nonpolar alkyl chain. Its solubility is predicted to be extremely low in polar protic solvents like water, moderate in polar aprotic solvents, and high in nonpolar organic solvents. This behavior is a direct consequence of the interplay between the hydrophobic effect of the C16 tail and the polar nature of the tertiary amide headgroup. For applications requiring precise formulation, the predictive profile provided herein serves as an essential starting point, which

should be confirmed using rigorous quantitative methods like the shake-flask protocol to generate the reliable empirical data needed for successful research and development.

References

- McLaughlin, J. C. Experiment 27 - Amines and Amides. Vertex AI Search.
- Pegram, L. M., et al. Experimental Atom-by-Atom Dissection of Amide-Amide and Amide-Hydrocarbon Interactions in H₂O. PubMed Central.
- CPACHem Ltd. Safety data sheet - N,N-Dimethyldecanamide. CPACHem.
- National Center for Biotechnology Inform
- TCI Chemicals. SAFETY DATA SHEET - N,N-Dimethylhexadecylamine. TCI Chemicals.
- TCI Chemicals. SAFETY DATA SHEET - N,N-Dimethyldecanamide. TCI Chemicals.
- Fisher Scientific. SAFETY DATA SHEET - N,N-Dimethylhexanamide. Fisher Scientific.
- Coelho, J. A. P., et al. Experimental Measurements and Correlation of the Solubility of Three Primary Amides in Supercritical CO₂.
- Fisher Scientific. SAFETY DATA SHEET - N,N-Dimethylcapramide. Fisher Scientific.
- Amides: Structure, Properties, and Reactions. Solubility of Things.
- Test of Amine & Amide - Hydrochloric Acid. Scribd.
- National Center for Biotechnology Information. n-(Carboxymethyl)-n,n-dimethylhexadecan-1-aminium. PubChem.
- Chemical Properties of N,N-Dimethyldecanamide (CAS 14433-76-2). Cheméo.
- National Center for Biotechnology Inform
- Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis. Cengage Learning.
- National Center for Biotechnology Information. 2-ethyl-N,N-dimethylhexanamide. PubChem.
- Anderson, R. L., et al.
- N,N-Dimethyldecanamide. CymitQuimica.
- Wang, F., et al. Synthesis and characterization of long-chain (C₂₀ ~ C₄₈) fatty acid amides (FAAms) from soybean oil and alkyl amines for phase change material applications.
- Why do longer amines have less solubility than shorter amines? Reddit.
- Why does solubility of fatty acids decreases as the length chain increases? Quora.
- Solvent Miscibility Table. University of Rochester.
- The Solubility Profile of N,N-Dimethylacetamide-d₉ in Organic Solvents: A Technical Guide. Benchchem.
- Solvent Miscibility Table. Sigma-Aldrich.
- An In-depth Technical Guide to the Solubility of N,N-Dimethyl-D₆-acetamide in Organic Solvents. Benchchem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 14433-76-2: N,N-Dimethyldecanamide | CymitQuimica [cymitquimica.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. reddit.com [reddit.com]
- 4. quora.com [quora.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Solubility of N,N-Dimethylhexadecanamide in different solvents]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1606931/docs#solubility-of-n-n-dimethylhexadecanamide-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)